

Physical properties of 1-Bromo-3-iodopropane (boiling point, density)

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Compound of Interest

Compound Name: 1-Bromo-3-iodopropane

Cat. No.: B1590499

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Technical Guide: Physical Properties of 1-Bromo-3-iodopropane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of **1-Bromo-3-iodopropane**, specifically its boiling point and density. This document outlines the experimentally determined values for these properties and provides detailed protocols for their measurement, catering to the needs of researchers and professionals in the fields of chemistry and drug development.

Core Physical Properties

1-Bromo-3-iodopropane is a haloalkane compound with the chemical formula C_3H_6BrI . Accurate knowledge of its physical properties is essential for its application in chemical synthesis and various research and development endeavors.

Data Presentation

The experimentally determined and predicted physical properties of **1-Bromo-3-iodopropane** are summarized in the table below for quick reference.

Physical Property	Value	Conditions
Boiling Point	46-47 °C	at 1.1 Torr[1]
Density	2.261 ± 0.06 g/cm ³	Predicted

Experimental Protocols

Detailed methodologies for the determination of the boiling point under reduced pressure and the density of liquid compounds are provided below. These protocols are standard laboratory procedures that can be adapted for the specific analysis of **1-Bromo-3-iodopropane**.

Boiling Point Determination under Reduced Pressure (Vacuum Distillation)

The reported boiling point of **1-Bromo-3-iodopropane** was determined under reduced pressure. Vacuum distillation is the standard technique for determining the boiling point of compounds that may decompose at their atmospheric boiling point or for purification purposes. [2]

Principle: The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[3] By reducing the external pressure, the boiling point is lowered.[3]

Apparatus:

- Round-bottom flask
- Claisen adapter
- Thermometer and thermometer adapter
- Condenser
- Receiving flask
- Vacuum source (e.g., vacuum pump)
- Manometer

- Heating mantle
- Stir bar or boiling chips

Procedure:

- Place the **1-Bromo-3-iodopropane** sample into the round-bottom flask along with a stir bar or boiling chips to ensure smooth boiling.
- Assemble the vacuum distillation apparatus. Ensure all ground glass joints are properly sealed, using vacuum grease if necessary.
- Insert the thermometer so that the top of the bulb is level with the side arm of the Claisen adapter leading to the condenser.
- Connect the apparatus to the vacuum source and the manometer.
- Slowly evacuate the system to the desired pressure (e.g., 1.1 Torr).
- Once the pressure is stable, begin heating the sample gently using the heating mantle.
- Observe the temperature as the liquid begins to boil and the vapor condenses. The boiling point is the temperature at which the vapor and liquid are in equilibrium, and a steady stream of condensate is observed.
- Record the temperature and the corresponding pressure.

Density Determination (Pycnometer Method)

The density of a liquid can be accurately determined using a pycnometer, which is a flask with a precisely known volume.^{[4][5]}

Principle: Density is defined as the mass of a substance per unit volume. The pycnometer method involves accurately measuring the mass of the liquid contained within a known volume.

Apparatus:

- Pycnometer (of a known volume)

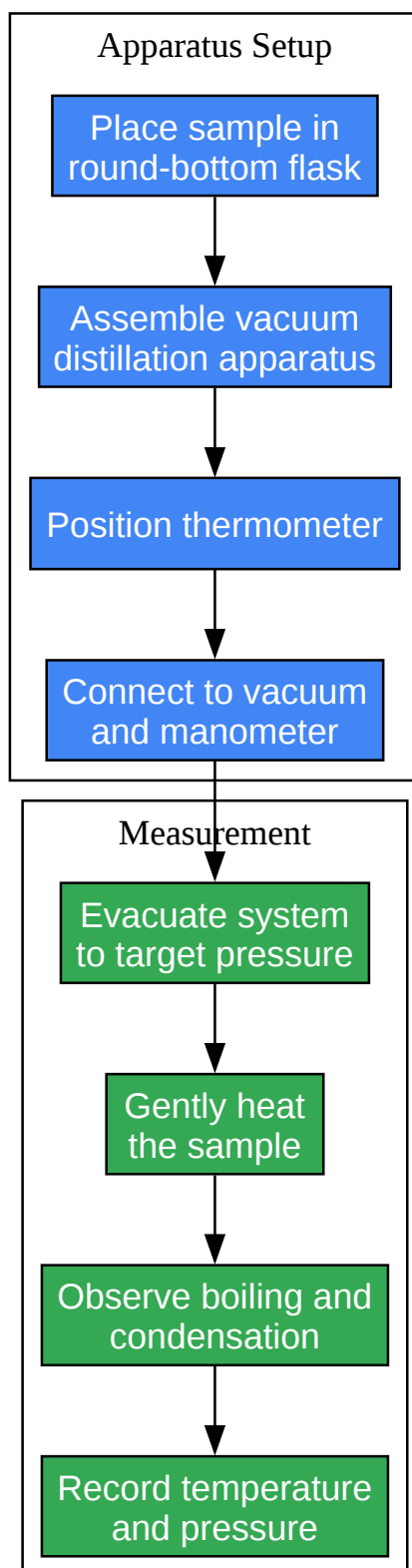
- Analytical balance
- Thermometer
- Constant temperature bath

Procedure:

- Thoroughly clean and dry the pycnometer.
- Accurately weigh the empty, dry pycnometer on an analytical balance.
- Fill the pycnometer with the **1-Bromo-3-iodopropane** sample, ensuring no air bubbles are trapped.
- Place the filled pycnometer in a constant temperature bath to bring the liquid to the desired temperature.
- Carefully remove any excess liquid that may have expanded.
- Dry the outside of the pycnometer and weigh it again.
- The mass of the liquid is the difference between the mass of the filled and empty pycnometer.
- The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.

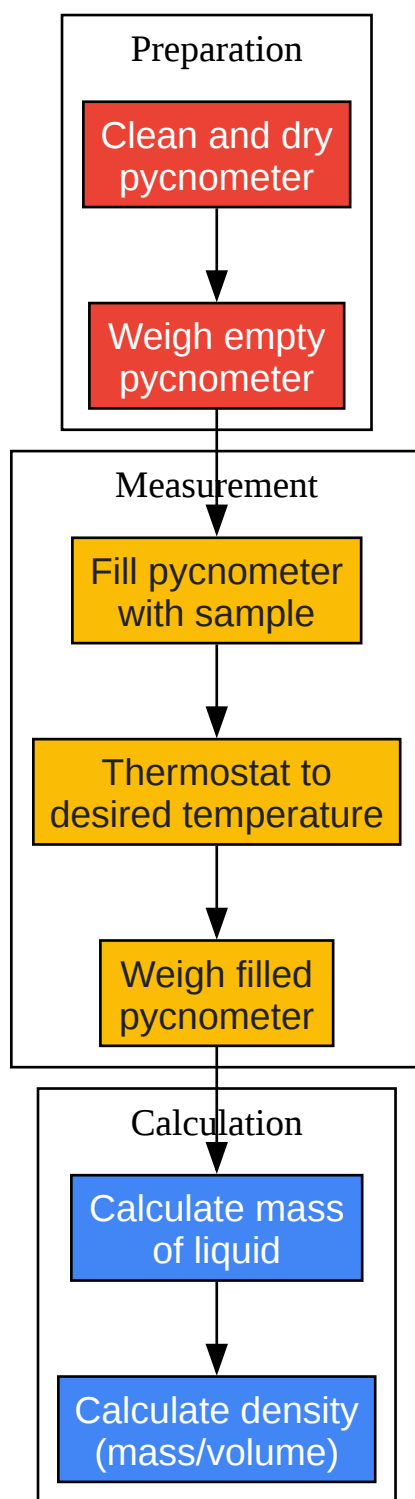
Visualizations

The following diagrams illustrate the experimental workflows for determining the boiling point and density of **1-Bromo-3-iodopropane**.



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Boiling Point Determination Workflow



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Density Determination Workflow

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